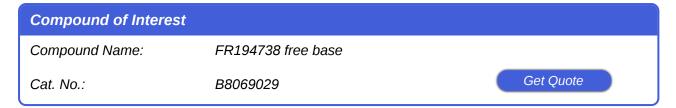


# Application Notes and Protocols: Preparation of FR194738 Free Base Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: FR194738 is a potent and specific inhibitor of squalene epoxidase, a critical enzyme in the cholesterol biosynthesis pathway.[1][2][3] It has been shown to inhibit squalene epoxidase activity in HepG2 cell homogenates with an IC50 value of 9.8 nM.[1][2][3][4] Accurate and consistent preparation of FR194738 stock solutions is fundamental for obtaining reproducible results in in vitro and in vivo studies. Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions of this lipophilic compound.[1] This document provides a detailed protocol for the preparation, handling, and storage of **FR194738 free base** stock solutions in DMSO.

### **Data Presentation**

The key properties of FR194738 are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	204067-52-7	[1][2][4]
Molecular Formula	C27H38CINO2S	[1]
Molecular Weight	476.11 g/mol	[1][2][4]
Appearance	Off-white to light yellow solid	[1]
Solubility in DMSO	100 mg/mL (210.04 mM)	[1]
Powder Storage	4°C, sealed, away from moisture	[1][4]
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months	[1][2]

## **Experimental Protocols**

# Protocol 1: Preparation of a 100 mM FR194738 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration 100 mM stock solution, which is suitable for long-term storage and subsequent dilution to working concentrations.

### Materials:

- FR194738 free base powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (recommended)
- Calibrated micropipettes and sterile tips



### Procedure:

- Preparation: Before opening, allow the vial of FR194738 powder to equilibrate to room temperature for 15-20 minutes to prevent condensation of moisture.
- Mass Calculation: Calculate the mass of FR194738 required to prepare the desired volume of a 100 mM stock solution.
  - Formula: Mass (mg) = Desired Volume (mL) × 100 mM × Molecular Weight (476.11 g/mol
    ) / 1000
  - Example (for 1 mL): Mass (mg) = 1 mL × 100 mmol/L × 476.11 g/mol / 1000 = 47.61 mg
- Weighing: Carefully weigh out the calculated mass of FR194738 powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the FR194738 powder. Using newly opened DMSO is recommended as it is hygroscopic, and absorbed moisture can impact solubility.[1]

### Dissolution:

- Vortex the tube vigorously for 2-3 minutes to dissolve the powder.
- If solids persist, place the tube in an ultrasonic water bath for 5-10 minutes to facilitate dissolution.[1][5]
- Visually inspect the solution to ensure it is clear and free of any precipitate.

### Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.[5]
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2]



# Protocol 2: Preparation of Working Solutions for Cell-Based Assays

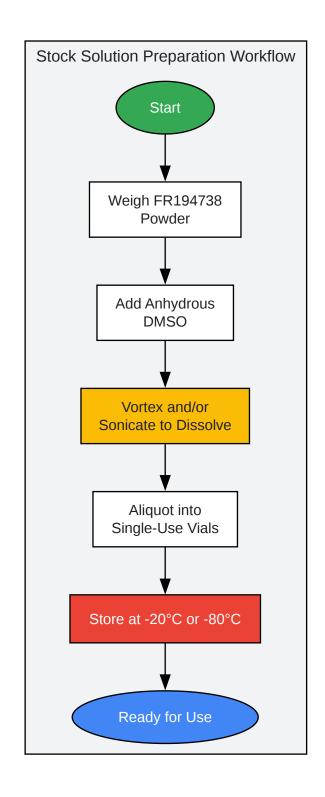
This protocol provides an example of how to dilute the high-concentration stock solution for treating cells in culture. To prevent cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ).[6]

#### Procedure:

- Determine Final Concentration: Decide the final concentration of FR194738 required for the experiment (e.g., 100 nM).
- Thaw Stock Solution: Thaw a single aliquot of the 100 mM FR194738 stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often best to perform one or more serial dilutions in DMSO before the final dilution into aqueous cell culture medium to prevent precipitation.[6]
  - $\circ$  For example, prepare a 100 μM intermediate solution by diluting the 100 mM stock 1:1000 in DMSO (e.g., add 1 μL of 100 mM stock to 999 μL of DMSO).
- Final Dilution: Dilute the intermediate solution into the final cell culture medium.
  - Example: To achieve a 100 nM final concentration from a 100 μM intermediate stock, perform a 1:1000 dilution. Add 1 μL of the 100 μM solution to 999 μL of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Control: Always include a vehicle control in your experiments containing the same final concentration of DMSO as the treated samples.

### **Visualizations**

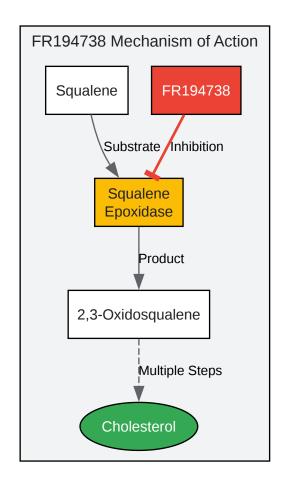




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Caption: Workflow for preparing an FR194738 stock solution in DMSO.





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Caption: FR194738 inhibits squalene epoxidase in the cholesterol pathway.

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